

# Technical Guide to H-HoArg-OH-d4: Supplier Sourcing and Purity Analysis

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## Compound of Interest

Compound Name: H-HoArg-OH-d4

Cat. No.: B12377580

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **H-HoArg-OH-d4** (L-Homoarginine-d4), a deuterated analog of L-Homoarginine. This document is intended to assist researchers, scientists, and drug development professionals in sourcing this stable isotope-labeled compound and understanding its purity specifications.

## Supplier and Purity Information

**H-HoArg-OH-d4**, a valuable tool in metabolic research and as an internal standard in analytical applications, is available from several specialized chemical suppliers. While the exact purity can vary between batches, and a lot-specific Certificate of Analysis (CoA) should always be requested from the supplier, the following table summarizes publicly available information for **H-HoArg-OH-d4** and its dihydrochloride salt.

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Notes
MedChem Express	H-HoArg-OH-d4	HY-W008385S	1332075-41-8 (free base)	C <sub>7</sub> H <sub>12</sub> D <sub>4</sub> N <sub>4</sub> O <sub>2</sub>	Deuterium labeled H-HoArg-OH. Purity information should be requested.
Santa Cruz Biotechnology	L-Homoarginin e-d4 Dihydrochloride	sc-219496	1332075-41-8	C <sub>7</sub> H <sub>14</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub>	Labeled inhibitor of TNAP (alkaline phosphatase) isoenzymes.
LGC Standards	L-Homoarginin e-d4 Dihydrochloride	TRC-H585002	1331888-08-4	C <sub>7</sub> H <sub>14</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub>	Distributed by TRC. A CoA with detailed purity information is typically available upon request. <a href="#">[1]</a> <a href="#">[2]</a>
United States Biological	L-Homoarginin e-d4 Dihydrochloride	013222	Not Specified	Not Specified	A labeled inhibitor of alkaline phosphatase isoenzymes. <a href="#">[3]</a>

Pharmaffiliates	L-Homoarginine-d4 Dihydrochloride	PA STI 046810	1332075-41-8	C <sub>7</sub> H <sub>14</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub>	Offered as a stable isotope and pharmaceutical standard. <a href="#">[4]</a> <a href="#">[5]</a>
CymitQuimica	L-Homoarginine-d4 Dihydrochloride	TR-H585002	1332075-41-8	C <sub>7</sub> H <sub>14</sub> D <sub>4</sub> Cl <sub>2</sub> N <sub>4</sub> O <sub>2</sub>	Distributes TRC products. <a href="#">[6]</a>

## Experimental Protocols

### Analysis of L-Homoarginine by High-Performance Liquid Chromatography (HPLC)

A common method for the analysis of L-homoarginine in biological samples involves precolumn derivatization followed by HPLC with fluorescence detection.[\[7\]](#) This method can be adapted for the analysis of **H-HoArg-OH-d4**.

**Principle:** The primary amino group of homoarginine reacts with o-phthalaldehyde (OPA) and a thiol (e.g., N-acetyl-L-cysteine) to form a fluorescent derivative that can be separated and quantified by reversed-phase HPLC.

**Methodology:**

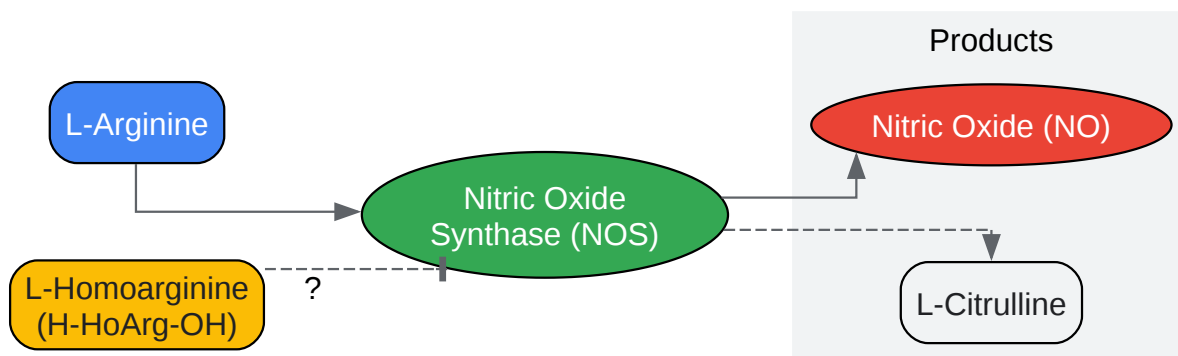
- **Sample Preparation:** Plasma or other biological samples are deproteinized, typically with an acid like perchloric acid, followed by centrifugation.
- **Derivatization:** The supernatant is mixed with a derivatization reagent containing OPA and N-acetyl-L-cysteine in a borate buffer. The reaction proceeds rapidly at room temperature.
- **Chromatographic Separation:**
  - **Column:** A reversed-phase C18 column is typically used.

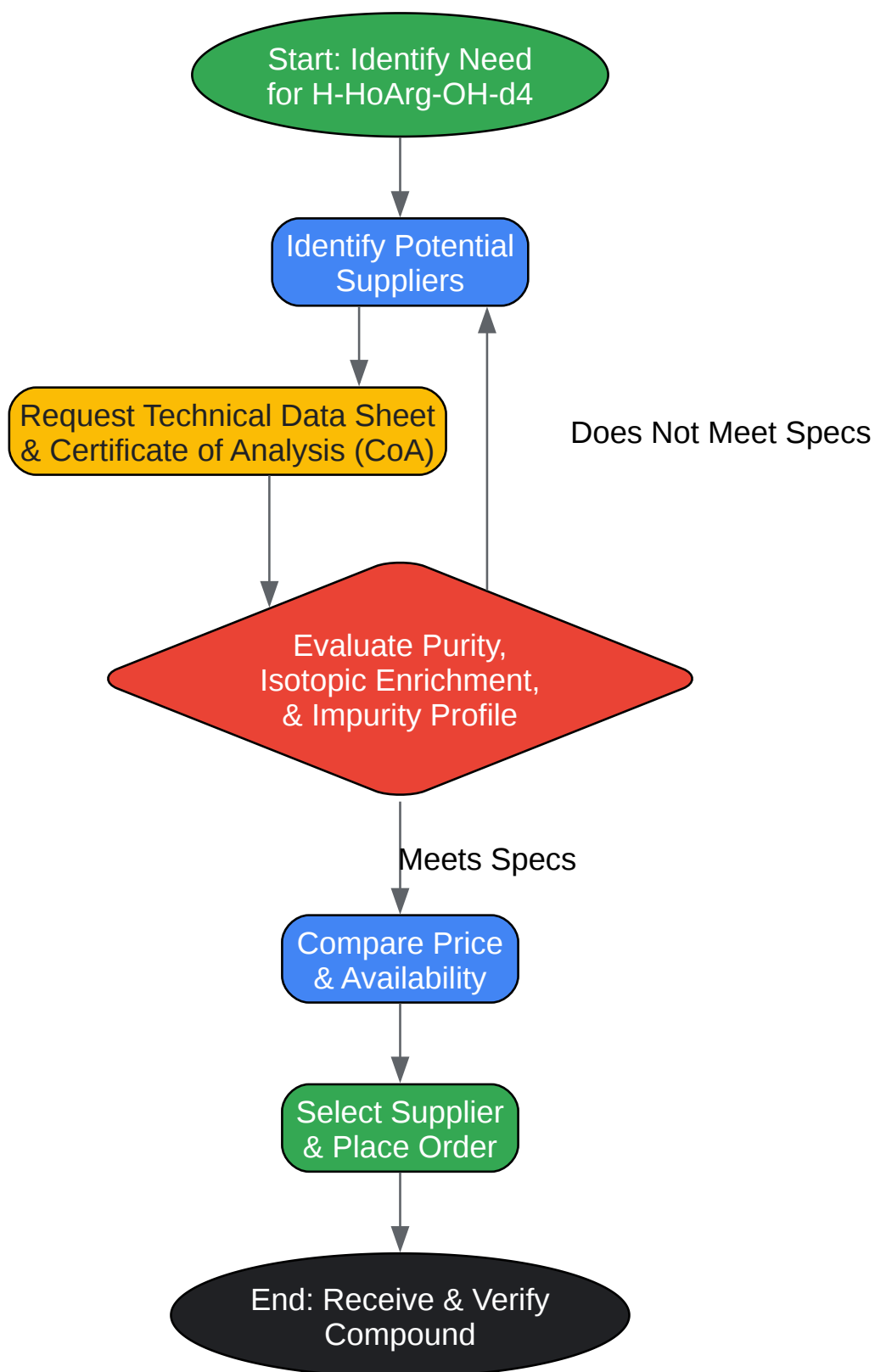
- Mobile Phase: A gradient elution is often employed with a mixture of an aqueous buffer (e.g., sodium acetate) and an organic solvent (e.g., methanol or acetonitrile).
- Flow Rate: A standard flow rate of around 1 mL/min is common.
- Temperature: The column is maintained at a constant temperature, for example, 25°C.[\[7\]](#)
- Detection:
  - Detector: A fluorescence detector is used.
  - Excitation Wavelength: 340 nm.[\[7\]](#)
  - Emission Wavelength: 450 nm.[\[7\]](#)
- Quantification: The concentration of the homoarginine derivative is determined by comparing its peak area to a standard curve generated from known concentrations of the analyte. **H-HoArg-OH-d4** would serve as an ideal internal standard in this assay for the quantification of endogenous L-homoarginine.

## Visualizations

### Signaling Pathway Involving L-Homoarginine

L-homoarginine is a structural analog of L-arginine and can influence nitric oxide (NO) signaling pathways. The following diagram illustrates the relationship between L-arginine, L-homoarginine, and the production of NO by nitric oxide synthase (NOS).







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